

Application Notes and Protocols for the Purification of AIBN

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Compound of Interest

Compound Name: 2,2'-Azobis(2-methylpropionitrile)

Cat. No.: B3424327

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Recrystallization Procedure for Purifying Azobisisobutyronitrile (AIBN) Prior to Use

Introduction

Azobisisobutyronitrile (AIBN) is a widely utilized free-radical initiator in various polymerization reactions. The purity of AIBN is critical as impurities can adversely affect the kinetics and outcome of these reactions. Over time, AIBN can decompose, particularly when exposed to elevated temperatures or light. This decomposition not only reduces the initiator's efficiency but also introduces impurities into the reaction mixture. Therefore, recrystallization of AIBN is a crucial purification step to ensure the reliability and reproducibility of polymerization processes. This document provides a detailed protocol for the recrystallization of AIBN from methanol.

Safety Precautions

AIBN is a thermally sensitive and potentially explosive compound. It is imperative to handle AIBN with care and adhere to the following safety guidelines:

- Always wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.[\[1\]](#)
- Work in a well-ventilated fume hood.[\[1\]](#)

- Avoid heating AIBN above 65°C, as it decomposes, releasing nitrogen gas and toxic 2-cyanopropyl radicals.^[1] The decomposition can be vigorous and potentially explosive under confinement.
- Keep AIBN away from heat sources, sparks, and open flames.
- Store purified AIBN in a cool, dark place, preferably in a refrigerator or freezer.

Quantitative Data

The efficiency of recrystallization is dependent on the solubility characteristics of the solute in the chosen solvent at different temperatures. Methanol is a commonly used solvent for AIBN recrystallization due to the significant difference in AIBN's solubility at elevated and reduced temperatures.

Table 1: Solubility of AIBN in Methanol at Various Temperatures

Temperature (°C)	Temperature (K)	Solubility (g AIBN / 100 g Methanol)
-5.0	268.15	~2.5 (estimated from graphical data)
10.0	283.15	~4.5 (estimated from graphical data)
20.0	293.15	6.1 ^[2]
25.0	298.15	8.46 ^[3]
40.0	313.15	~18.0 (estimated from graphical data)
45.0	318.15	25.8 ^[3]

Note: Some solubility values are interpolated from graphical representations in the cited literature and should be considered approximate.

Experimental Protocol

This protocol details the steps for the recrystallization of AIBN from methanol to achieve high purity.

Materials and Equipment:

- Crude AIBN
- Methanol (reagent grade)
- Erlenmeyer flask
- Heating mantle or hot plate with a water bath
- Magnetic stirrer and stir bar
- Thermometer
- Buchner funnel and filter flask
- Filter paper
- Ice bath
- Spatula
- Watch glass
- Vacuum desiccator

Procedure:

- Dissolution:
 - For every 10 g of crude AIBN, measure approximately 100-150 mL of methanol into an Erlenmeyer flask equipped with a magnetic stir bar. The exact volume can be adjusted based on the solubility data to ensure dissolution at the target temperature while minimizing product loss.[\[2\]](#)

- Gently heat the methanol to approximately 40-50°C using a water bath on a hot plate.[2]
Caution: Do not heat the methanol to its boiling point and avoid direct heating to prevent localized overheating of AIBN.
- Slowly add the crude AIBN to the warm methanol while stirring continuously until it is completely dissolved.

• Hot Filtration (Optional):

- If any insoluble impurities are observed in the hot solution, perform a hot gravity filtration. This step should be done quickly to prevent premature crystallization.

• Crystallization:

- Once the AIBN is fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
- After the solution has reached room temperature, place the flask in an ice bath for at least 30 minutes to maximize the precipitation of AIBN crystals.

• Filtration:

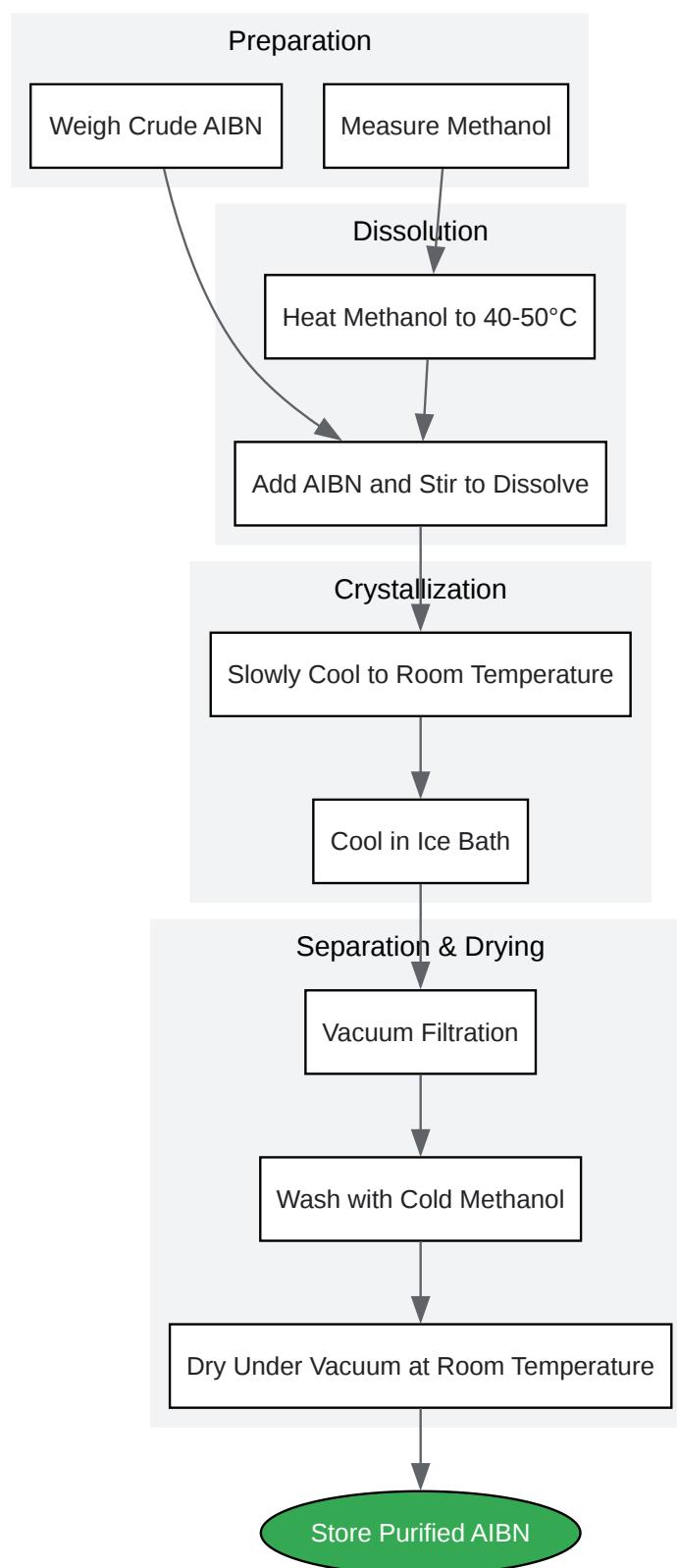
- Set up a Buchner funnel with filter paper and connect the filter flask to a vacuum source.
- Wet the filter paper with a small amount of cold methanol to ensure a good seal.
- Pour the cold AIBN slurry into the Buchner funnel and apply the vacuum to separate the crystals from the mother liquor.
- Wash the collected crystals with a small amount of ice-cold methanol to remove any remaining soluble impurities.

• Drying:

- Break the vacuum and carefully transfer the crystalline AIBN onto a pre-weighed watch glass.

- Dry the crystals under vacuum at room temperature, preferably in a desiccator containing a suitable desiccant (e.g., calcium chloride). Caution: Do not oven-dry AIBN, as this can lead to decomposition.
- The purified AIBN should be a white, crystalline solid. A mass fraction purity of greater than 0.995 can be achieved with this method.[3]
- Storage:
 - Store the dry, purified AIBN in a tightly sealed, light-protected container in a refrigerator or freezer to prevent decomposition.

Visualizations

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